

# An In-Depth Technical Guide to 2,3-Dichlorobenzotrifluoride

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## Compound of Interest

**Compound Name:** 2,3-DICHLOROBENZOTRIFLUORIDE

**Cat. No.:** B1294808

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This technical guide provides a comprehensive overview of the material safety data for **2,3-dichlorobenzotrifluoride** (CAS No. 54773-19-2). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific isomer, this document incorporates data from publicly available information for **2,3-dichlorobenzotrifluoride** and supplements it with representative data from its isomers, including 2,4-, 3,4-, and 2,5-dichlorobenzotrifluoride, to ensure a thorough understanding of its safe handling and use.

## Chemical and Physical Properties

**2,3-Dichlorobenzotrifluoride**, also known as 1,2-dichloro-3-(trifluoromethyl)benzene, is a significant intermediate in the synthesis of various agrochemicals and pharmaceuticals.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_7H_3Cl_2F_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	215.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	-26 °C	<a href="#">[2]</a>
Boiling Point	184.4 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.464 g/cm³	<a href="#">[2]</a>
Flash Point	73.2 °C	<a href="#">[2]</a>
Vapor Pressure	1 mmHg at 25°C	<a href="#">[2]</a>
Refractive Index	1.47	<a href="#">[2]</a>
Storage Temperature	Room Temperature, sealed in dry conditions	<a href="#">[2]</a>

## Hazard Identification and Toxicological Data

**2,3-Dichlorobenzotrifluoride** is classified as an irritant.[\[6\]](#) While specific toxicological data such as LD50 and LC50 values are not readily available for the 2,3-isomer, data from related isomers suggest that dichlorobenzotrifluorides may be harmful if swallowed and can cause skin and eye irritation or burns.[\[7\]](#)[\[8\]](#)

GHS Hazard Statements for **2,3-Dichlorobenzotrifluoride**:[\[6\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[6\]](#)

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

The following table includes toxicological data for a related isomer, 2,4-Dichlorobenzotrifluoride, to provide an indication of potential toxicity.

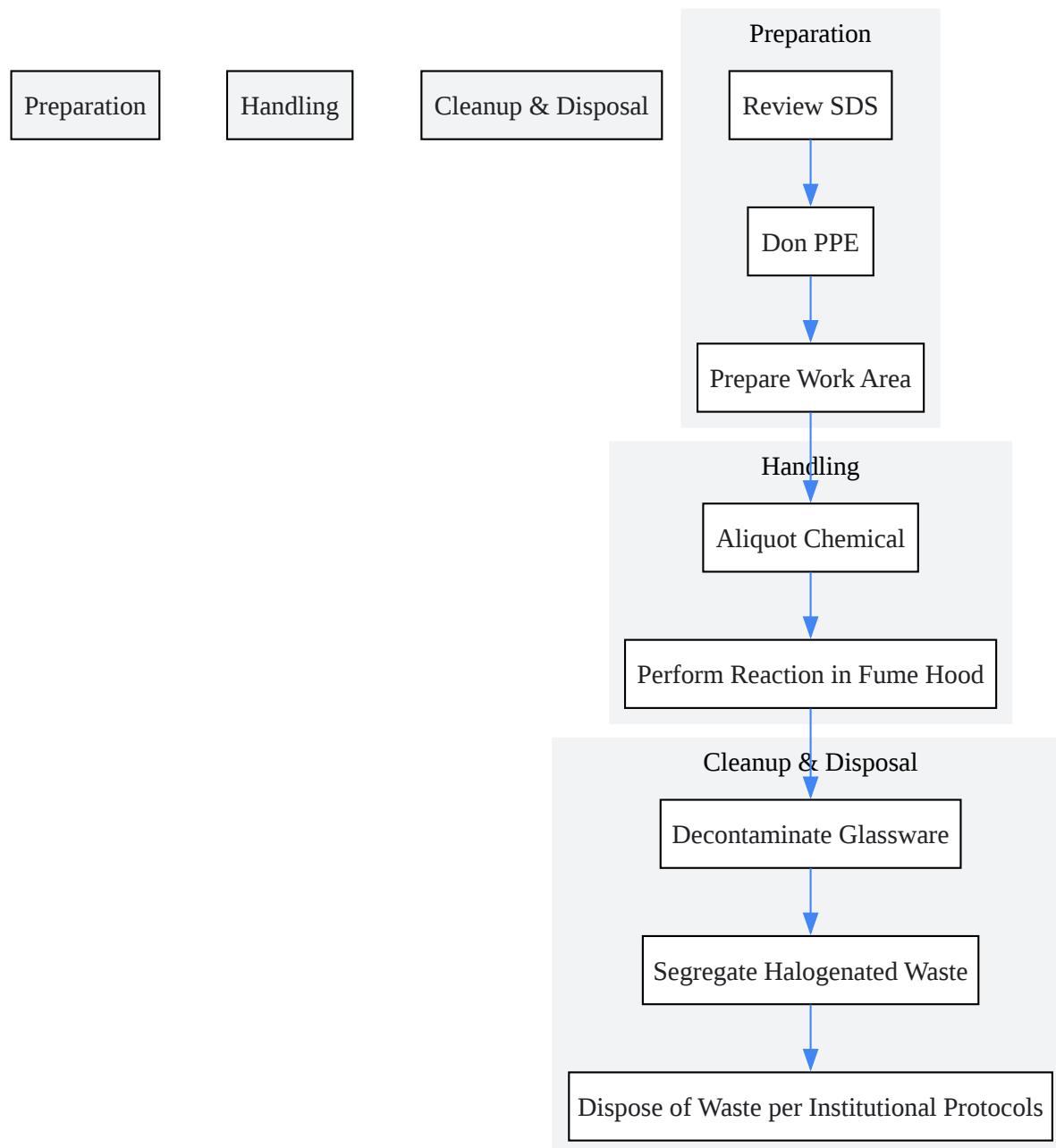
Toxicological Data (for 2,4-Dichlorobenzotrifluoride)	Value	Source(s)
Acute Oral Toxicity (LD50, Rat)	No data available	
Acute Dermal Toxicity (LD50, Rabbit)	No data available	
Aquatic Toxicity (EC50, Daphnia magna)	> 0.18 mg/L - 48 h	[7]

## Experimental Protocols

### Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of halogenated aromatic compounds, stringent safety protocols are necessary in a laboratory setting.

Workflow for Safe Handling:



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Caption: Generalized workflow for the safe handling of **2,3-dichlorobenzotrifluoride**.

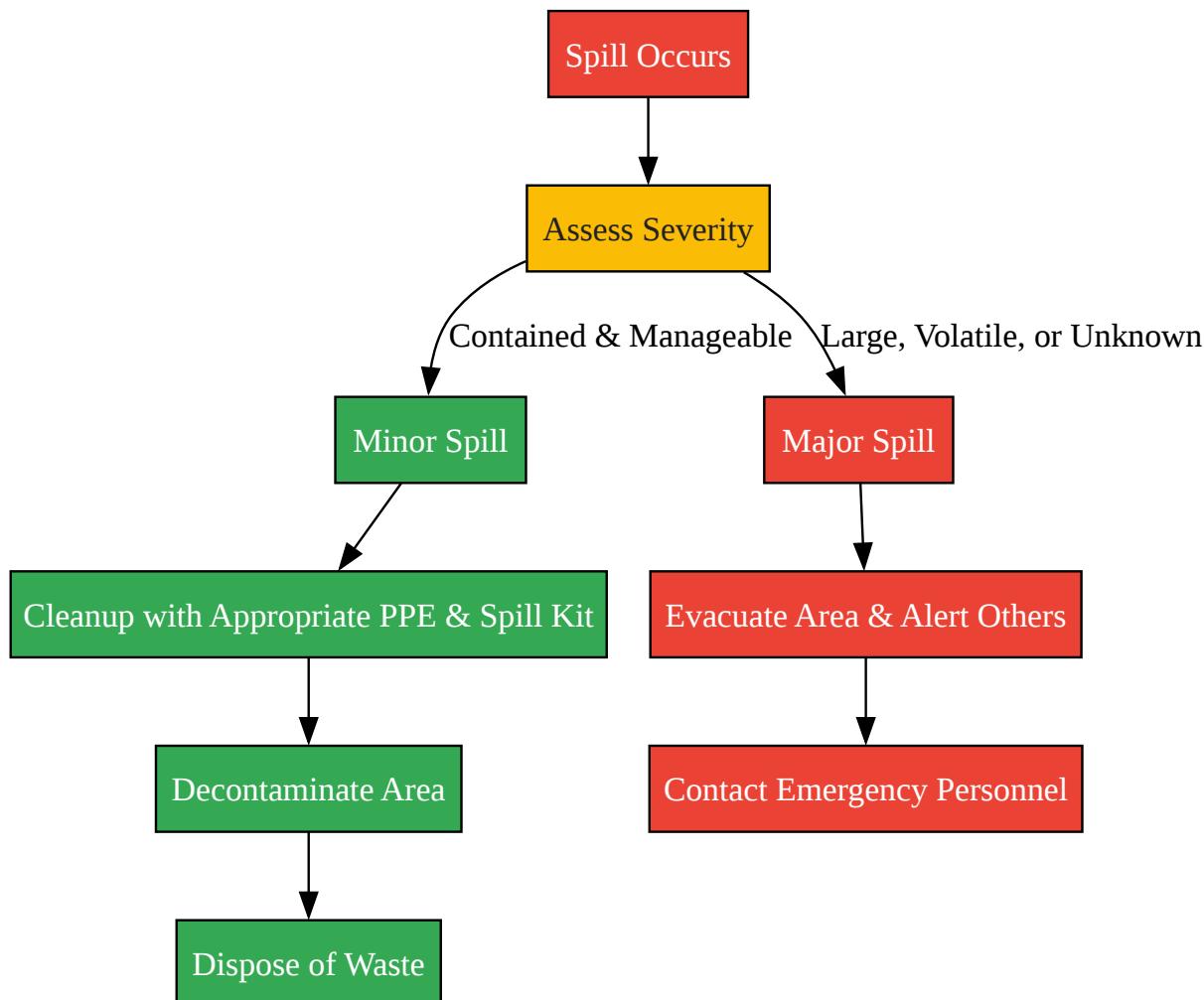
## Personal Protective Equipment (PPE) Recommendations:

PPE Item	Specification	Purpose	Source(s)
Eye/Face Protection	Chemical safety goggles and/or face shield.	To protect against splashes and vapors.	<a href="#">[4]</a> <a href="#">[7]</a>
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Nitrile rubber), lab coat, and closed-toe shoes.	To prevent skin contact, which can cause irritation or burns.	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is recommended.	To minimize inhalation of harmful vapors.	<a href="#">[4]</a> <a href="#">[7]</a>

## Spill Cleanup Protocol

In the event of a spill, prompt and appropriate action is crucial to mitigate risks.

Logical Flow for Chemical Spill Response:



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,3-Dichlorobenzotrifluoride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294808#2-3-dichlorobenzotrifluoride-material-safety-data-sheet]

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